

Application Notes and Protocols for Dating Nuclear Events Using Barium-140

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the use of **Barium-140** (¹⁴⁰Ba) in the dating of nuclear events. The methodologies described are essential for forensic radiochemistry, environmental monitoring, and nuclear safeguards.

Introduction

Barium-140 is a fission product with a relatively high yield in the nuclear fission of uranium and plutonium.[1][2][3][4][5][6] Its half-life of 12.752 days makes it a valuable chronometer for events that occurred several days to weeks prior to sample collection.[7] ¹⁴⁰Ba decays to Lanthanum-140 (¹⁴⁰La), which has a shorter half-life of 1.678 days. The activity ratio of the parent-daughter pair, ¹⁴⁰Ba and ¹⁴⁰La, can be used to accurately determine the time elapsed since the fission event, often referred to as "zero time".[7][8][9][10][11] This dating method is crucial for investigating the origin and timeline of nuclear incidents.

Principle of 140Ba/140La Dating

The dating method relies on the principles of radioactive decay and parent-daughter secular equilibrium.[7] Following a nuclear event, ¹⁴⁰Ba is produced as a primary fission product. It then decays to ¹⁴⁰La. The activity of ¹⁴⁰La in a sample is a function of the initial amount of ¹⁴⁰Ba and the time elapsed since the event. By measuring the activities of both ¹⁴⁰Ba and its daughter ¹⁴⁰La, the time since the event can be calculated using the Bateman equation for radioactive decay and ingrowth.[12][13][14]



The activity ratio of ¹⁴⁰La to ¹⁴⁰Ba changes predictably over time. Initially, this ratio is zero. It increases as ¹⁴⁰La grows in from the decay of ¹⁴⁰Ba, reaching a transient equilibrium after about 10 days.[7] By measuring this ratio in a collected sample, one can pinpoint the time of the nuclear event.

Quantitative Data

Nuclear Decay Data

Nuclide	Half-life	Decay Mode	Primary Gamma Ray Energies (keV)
Barium-140 (¹⁴⁰ Ba)	12.752 days	β-	162.7, 304.8, 537.3
Lanthanum-140 (¹⁴⁰ La)	1.678 days	β-	487.0, 815.8, 1596.5

Source: Data compiled from multiple nuclear data sources.

Cumulative Fission Yields of Barium-140

The cumulative fission yield is the fraction of a particular nuclide produced per fission event.

These values are crucial for estimating the initial amount of ¹⁴⁰Ba produced in a nuclear event.

Fissionable Material	Neutron Energy	Cumulative Fission Yield (%)
Uranium-235 (²³⁵ U)	Thermal	6.29 ± 0.14
Uranium-235 (²³⁵ U)	Fast	6.10 ± 0.15
Plutonium-239 (²³⁹ Pu)	Thermal	5.45 ± 0.11
Plutonium-239 (²³⁹ Pu)	Fast	5.23 ± 0.16

Source: Data compiled from various experimental measurements and evaluated nuclear data libraries.[1][2][3][4][5][6][15]

Experimental Protocols



Protocol 1: Sample Collection and Preparation

Objective: To collect and prepare environmental samples (soil and water) for the analysis of ¹⁴⁰Ba.

Materials:

- Personal Protective Equipment (PPE): gloves, lab coat, safety glasses
- Sample containers (e.g., polyethylene bottles for water, plastic bags for soil)
- Deionized water
- Nitric acid (HNO₃), concentrated
- Hydrofluoric acid (HF), concentrated (for soil)
- Perchloric acid (HClO₄), concentrated (for soil)
- Drying oven
- Muffle furnace
- · Hot plate
- · Beakers and other standard laboratory glassware

Procedure for Water Samples:

- Collect a representative water sample in a clean polyethylene bottle.
- Acidify the sample to a pH of less than 2 with concentrated nitric acid to prevent adsorption
 of radionuclides to the container walls.
- Filter the sample through a 0.45 μm filter to separate suspended and dissolved fractions, if required.
- Proceed to the radiochemical separation protocol.



Procedure for Soil Samples:

- Collect a surface soil sample from the area of interest.
- Dry the soil sample in an oven at 105°C to a constant weight.
- Homogenize the dried sample by grinding and sieving.
- Weigh a representative aliquot of the dried soil (e.g., 10-100 g) into a beaker.
- Ash the sample in a muffle furnace at 500-600°C to remove organic matter.
- · Acid Digestion:
 - Add a mixture of concentrated nitric acid and hydrofluoric acid to the ashed soil in a Teflon beaker.
 - Heat the mixture on a hot plate to near dryness.
 - Add concentrated perchloric acid and heat until dense white fumes appear. Caution:
 Perchloric acid is a strong oxidizing agent and should be handled with extreme care in a fume hood designed for its use.
 - Dissolve the residue in dilute nitric acid. The sample is now ready for radiochemical separation.

Protocol 2: Radiochemical Separation of Barium-140

Objective: To isolate and purify ¹⁴⁰Ba from the sample matrix and other interfering radionuclides. This protocol utilizes ion-exchange chromatography.

Materials:

- Cation exchange resin (e.g., AG50W-X8)
- Chromatography columns
- Hydrochloric acid (HCl), various concentrations



- Nitric acid (HNO₃), various concentrations
- Barium carrier solution (stable barium salt)
- Ammonium hydroxide (NH₄OH)
- Oxalic acid

Procedure:

- Add a known amount of stable barium carrier to the prepared sample solution to monitor chemical yield.
- Adjust the acidity of the sample solution to approximately 2 M HCl.
- Prepare a cation exchange column by slurrying the resin in deionized water and pouring it into the column.
- Condition the column by passing 2 M HCl through it.
- Load the sample solution onto the column. Radionuclides, including barium, will be adsorbed onto the resin.
- Wash the column with 2 M HCl to remove anionic and weakly bound cationic interfering nuclides.
- Elute interfering cations such as iron and other fission products with increasing concentrations of HCI.
- Elute Barium from the column using a higher concentration of HCl (e.g., 6 M HCl).
- Collect the barium-containing fraction.
- Precipitate barium as barium sulfate (BaSO₄) by adding sulfuric acid.
- Filter, wash, and dry the precipitate.
- Weigh the precipitate to determine the chemical yield of the separation.



Mount the precipitate for gamma spectrometry analysis.

Protocol 3: Gamma-Ray Spectrometry Analysis

Objective: To measure the activities of ¹⁴⁰Ba and its daughter ¹⁴⁰La.

Materials:

- High-Purity Germanium (HPGe) gamma-ray spectrometer
- Lead shielding
- Calibration sources (e.g., mixed gamma standard)
- Data acquisition and analysis software

Procedure:

- Energy and Efficiency Calibration:
 - Perform an energy calibration of the HPGe detector using a standard source with well-known gamma-ray energies covering the range of interest (approximately 100 keV to 2000 keV).
 - Perform an efficiency calibration using a certified mixed-nuclide gamma-ray standard with a geometry identical to that of the prepared samples.
- Sample Measurement:
 - Place the prepared ¹⁴⁰Ba sample in a reproducible counting geometry in front of the detector.
 - Acquire a gamma-ray spectrum for a sufficient counting time to achieve good statistical uncertainty for the photopeaks of interest.
- Spectral Analysis:
 - Identify the characteristic gamma-ray photopeaks for ¹⁴⁰Ba (e.g., 537.3 keV) and ¹⁴⁰La (1596.5 keV).



- Determine the net peak area for each identified photopeak.
- Calculate the activity of ¹⁴⁰Ba and ¹⁴⁰La using the following formula:

Calculation of Time Since Nuclear Event

The time (t) since the nuclear event can be calculated from the activity ratio of ¹⁴⁰La to ¹⁴⁰Ba using the Bateman equation for a parent-daughter decay chain where the initial daughter activity is zero:

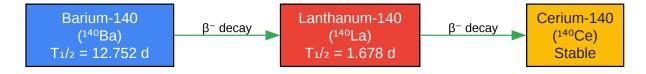
$$A_2 / A_1 = (\lambda_2 / (\lambda_2 - \lambda_1)) * (1 - e^{-(\lambda_2 - \lambda_1)t})$$

Where:

- A₂ is the activity of ¹⁴⁰La at the time of measurement.
- A₁ is the activity of ¹⁴⁰Ba at the time of measurement.
- λ_2 is the decay constant of 140 La (ln(2) / T₁/₂ of 140 La).
- λ_1 is the decay constant of ¹⁴⁰Ba (ln(2) / T₁/₂ of ¹⁴⁰Ba).
- t is the time elapsed since the nuclear event (the unknown to be solved for).

This equation can be solved for 't' to determine the age of the sample.

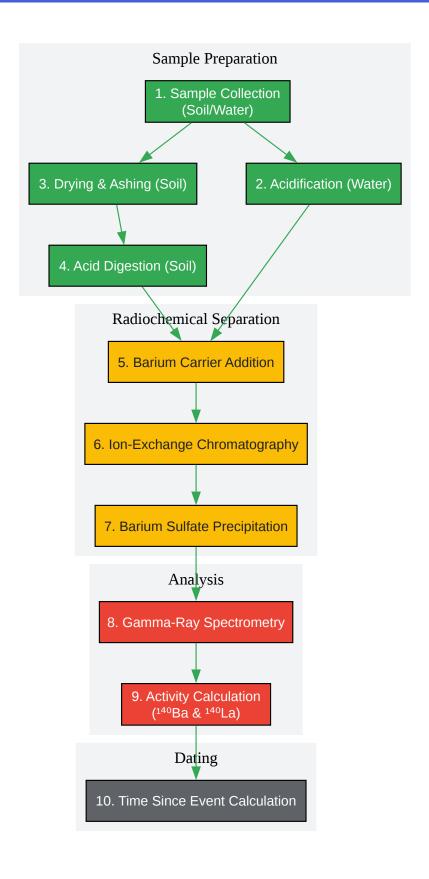
Visualizations



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Caption: Decay chain of **Barium-140** to stable Cerium-140.





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- To cite this document: BenchChem. [Application Notes and Protocols for Dating Nuclear Events Using Barium-140]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1234999#use-of-barium-140-for-dating-nuclear-events]

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